

An In-depth Technical Guide to Beta-Allyloxypropionic Acid: Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

Cat. No.: B1268298

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Beta-allyloxypropionic acid, a bifunctional organic molecule, has garnered interest in various scientific fields for its utility as a monomer in polymer synthesis and its emerging potential in biological applications. This technical guide provides a comprehensive overview of the discovery and history of beta-allyloxypropionic acid, detailing its synthesis, physicochemical properties, and known applications. While a singular "discovery" of this compound is not prominently documented, its existence is a direct result of fundamental and well-established organic reactions. This guide will delve into the historical context of these synthetic routes, presenting them as the foundation of beta-allyloxypropionic acid's availability to the scientific community. Detailed experimental protocols for its synthesis, quantitative data on its properties, and diagrams of synthetic pathways are provided to serve as a valuable resource for researchers.

Introduction

Beta-allyloxypropionic acid (3-(allyloxy)propanoic acid) is a carboxylic acid featuring an ether linkage to an allyl group. This unique structure, possessing both a reactive double bond and a carboxylic acid moiety, makes it a versatile building block in organic synthesis and materials science. Its history is intrinsically linked to the development of classic organic reactions that enabled the formation of ether linkages and the modification of propanoic acid derivatives. This guide will explore the historical development of these synthetic methods and the subsequent characterization and application of the title compound.

Historical Context and "Discovery"

The "discovery" of beta-allyloxypropionic acid is not attributed to a specific individual or a singular breakthrough moment. Instead, its synthesis and existence are predicated on the development of foundational reactions in organic chemistry, most notably the Williamson ether synthesis, first reported in 1850.^{[1][2]} This reaction provided a general method for the formation of ethers from an alkoxide and an alkyl halide, laying the groundwork for the synthesis of countless ether-containing compounds, including beta-allyloxypropionic acid.^{[1][2]}

The other key precursors and reactive intermediates, such as acrylic acid, 3-hydroxypropionic acid, and β -propiolactone, were also subjects of extensive study in the 19th and early 20th centuries. The ability to perform conjugate additions to α,β -unsaturated carbonyl compounds, a reaction now known as the Michael addition, and the ring-opening reactions of strained heterocycles like β -propiolactone, further expanded the synthetic toolbox available to chemists. It is through the application of these established principles that beta-allyloxypropionic acid was likely first synthesized and characterized, becoming a commercially available reagent for further research and development.

Physicochemical and Spectroscopic Data

The fundamental properties of beta-allyloxypropionic acid are summarized in the table below, compiled from various chemical databases and supplier information.^[3]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₃	[3]
Molecular Weight	130.14 g/mol	[3]
CAS Number	22577-15-7	[3]
Appearance	Colorless liquid	
Boiling Point	115-117 °C at 10 mmHg	
Density	1.060 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.441	
Solubility	Soluble in water and common organic solvents	

Spectroscopic data is crucial for the identification and characterization of beta-allyloxypropionic acid. Representative data is available in public databases.[3][4]

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorptions for the O-H stretch of the carboxylic acid (broad, ~2500-3300 cm⁻¹), the C=O stretch of the carboxylic acid (~1710 cm⁻¹), the C-O-C stretch of the ether (~1100 cm⁻¹), and the C=C stretch of the allyl group (~1645 cm⁻¹).[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Expected signals would include a triplet for the methylene group alpha to the carbonyl, a triplet for the methylene group adjacent to the ether oxygen, a doublet for the methylene group of the allyl ether, a multiplet for the internal vinyl proton of the allyl group, and two multiplets for the terminal vinyl protons. The carboxylic acid proton would appear as a broad singlet.
 - ¹³C NMR: Distinct signals for the carbonyl carbon, the two methylene carbons of the propionate backbone, and the three carbons of the allyl group would be observed.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak (M⁺) at m/z 130, along with characteristic fragmentation patterns.[3]

Synthesis of Beta-Allyloxypropionic Acid

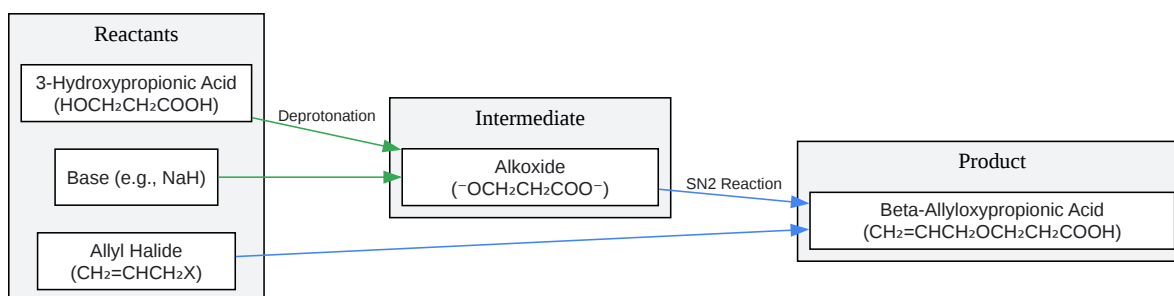
Several synthetic routes to beta-allyloxypropionic acid are plausible based on established organic chemistry principles. The following sections detail the most likely methods.

Williamson Ether Synthesis Approach

This classic method involves the reaction of an allyl halide with a salt of 3-hydroxypropionic acid.^{[1][2]} The reaction proceeds via an S_N2 mechanism.

Experimental Protocol:

- **Preparation of the Alkoxide:** 3-hydroxypropionic acid is dissolved in a suitable aprotic solvent (e.g., THF, DMF).
- A strong base, such as sodium hydride (NaH), is added portion-wise at 0 °C to deprotonate the hydroxyl group, forming the corresponding alkoxide. The reaction is stirred until the evolution of hydrogen gas ceases.
- **Ether Formation:** Allyl bromide or allyl chloride is added dropwise to the solution of the alkoxide.
- The reaction mixture is stirred at room temperature or gently heated to drive the reaction to completion.
- **Work-up:** The reaction is quenched with water, and the product is extracted with an organic solvent (e.g., diethyl ether, ethyl acetate). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by vacuum distillation.



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Fig. 1: Williamson Ether Synthesis Pathway.

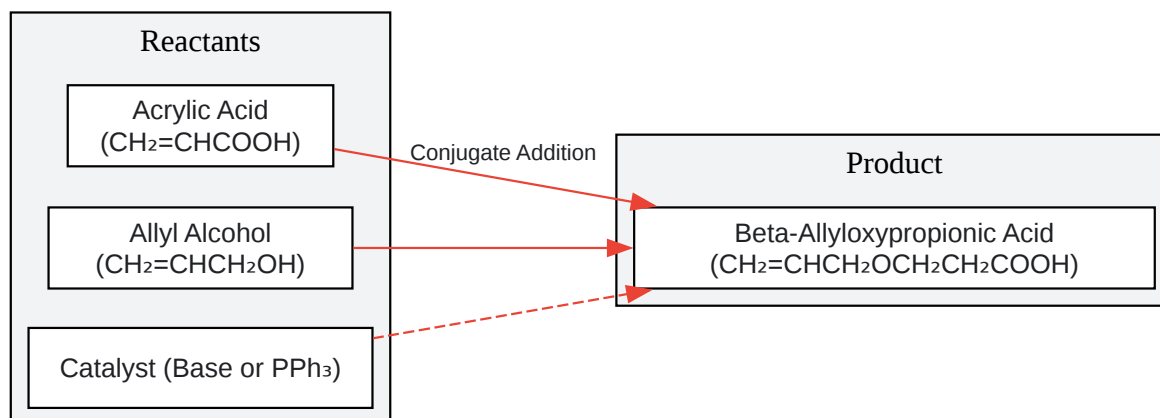
Michael Addition of Allyl Alcohol to Acrylic Acid

The conjugate addition of allyl alcohol to acrylic acid, catalyzed by a base or an organocatalyst, is another viable route.^{[5][6][7]}

Experimental Protocol:

- **Reaction Setup:** Acrylic acid and a slight excess of allyl alcohol are mixed in a reaction vessel.
- A catalytic amount of a strong base (e.g., sodium hydroxide, potassium carbonate) or a phosphine catalyst (e.g., triphenylphosphine) is added.^[5]
- The mixture is heated, typically under reflux, for several hours to promote the addition reaction.
- **Work-up:** After cooling, the reaction mixture is acidified with a dilute mineral acid (e.g., HCl) to neutralize the base and protonate the carboxylate.
- The product is extracted with an organic solvent. The organic layer is washed with water and brine, dried, and concentrated.

- Purification: The product is purified by vacuum distillation.



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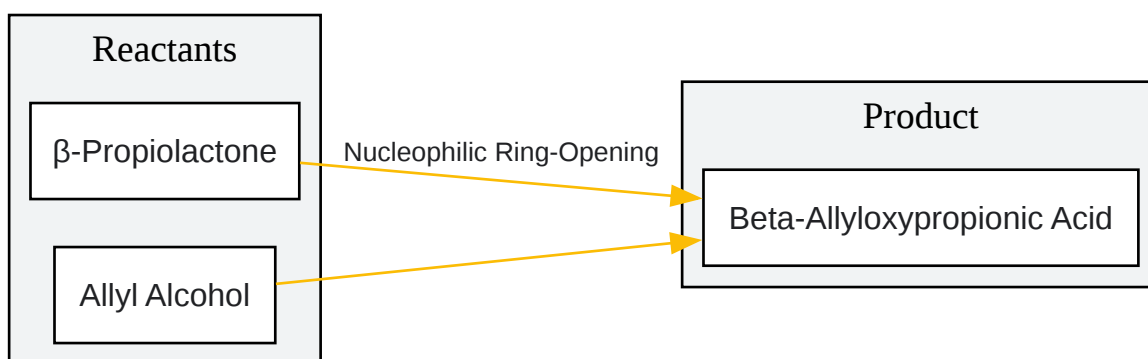
Fig. 2: Michael Addition Synthesis Pathway.

Ring-Opening of β -Propiolactone with Allyl Alcohol

β -Propiolactone is a reactive four-membered lactone that can undergo ring-opening upon nucleophilic attack. Allyl alcohol can serve as the nucleophile in this reaction.

Experimental Protocol:

- Reaction Setup: β -Propiolactone is dissolved in an inert solvent.
- Allyl alcohol is added to the solution, often in the presence of a catalytic amount of acid or base to facilitate the ring-opening.
- The reaction is typically stirred at room temperature or slightly elevated temperatures.
- Work-up and Purification: The work-up and purification would be similar to the methods described above, involving extraction and distillation.



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Fig. 3: β -Propiolactone Ring-Opening Pathway.

Applications

Polymer Chemistry

The primary application of beta-allyloxypropionic acid is in polymer and materials science. The presence of both a polymerizable allyl group and a carboxylic acid allows for its use in several ways:

- **Functional Monomer:** It can be copolymerized with other vinyl monomers to introduce carboxylic acid functionality along the polymer backbone. This can enhance properties such as adhesion, dyeability, and hydrophilicity.
- **Chain Transfer Agent:** The allyl group can participate in chain transfer reactions during polymerization.
- **Precursor to Functional Polymers:** The carboxylic acid can be modified post-polymerization to attach other functional groups, drugs, or biomolecules. The allyl group also serves as a handle for post-polymerization modifications via reactions such as thiol-ene chemistry.[8]

Biological Activity

Recent studies have begun to explore the biological activities of propionic acid derivatives. While research on beta-allyloxypropionic acid itself is still emerging, related compounds have shown a range of biological effects.[9][10][11] A 2023 study identified beta-allyloxypropionic acid as a phytoconstituent in *Phaeanthus pusillus* and suggested its potential as an antidiabetic

agent through in silico studies. Further in vitro and in vivo studies are needed to validate these findings and explore other potential therapeutic applications, such as anti-inflammatory or antimicrobial activities.[9]

Safety and Handling

Beta-allyloxypropionic acid is classified as an irritant. It can cause skin and serious eye irritation.[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area or a fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Beta-allyloxypropionic acid, while not having a celebrated moment of discovery, is a valuable and versatile chemical building block born from the foundational principles of organic synthesis. Its utility in polymer chemistry is well-established, and its potential in the realm of bioactive molecules is an area of growing interest. This guide has provided a comprehensive overview of its history, synthesis, properties, and applications, intended to serve as a valuable resource for researchers and professionals in chemistry and drug development. The detailed synthetic protocols and compiled data offer a practical starting point for the further exploration and utilization of this interesting bifunctional molecule.

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